

Application Notes and Protocols for SCH 51344

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Compound of Interest

Compound Name: SCH 51344

Cat. No.: B1680910

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Abstract

SCH 51344 is a pyrazolo-quinoline derivative identified as a potent inhibitor of the Ras/Rac signaling pathway and, more recently, as a potent inhibitor of the human mutT homolog MTH1. It effectively reverses key aspects of Ras-induced malignant transformation, including morphological changes and anchorage-independent growth, by specifically blocking the Ras/Rac-dependent cell morphology pathway. This document provides detailed application notes on the stability and formulation of **SCH 51344** for research purposes, with a focus on preparing it for potential in vivo studies. While comprehensive in vivo delivery and stability data for **SCH 51344** is not currently available in peer-reviewed literature, this guide offers protocols based on established chemical properties and vendor-supplied formulation guidelines to aid researchers in their experimental design.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SCH 51344** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₀ N ₄ O ₃	
Molecular Weight	316.4 g/mol	
Appearance	Crystalline solid	
Purity	≥98%	
CAS Number	171927-40-5	

Stability and Storage

Proper storage of **SCH 51344** is crucial to maintain its integrity and activity. The following table summarizes recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Reference
Solid (Powder)	-20°C	≥ 4 years	
Solid (Powder)	-20°C (long term)	Months to years	[1]
Solid (Powder)	0 - 4°C (short term)	Days to weeks	[1]
Solution in DMSO	-80°C	6 months	
Solution in DMSO	-20°C	1 month	

Note: The compound is shipped at ambient temperature, as it is considered stable for a few weeks under these conditions.[1] For long-term viability, adherence to the recommended storage conditions is essential.

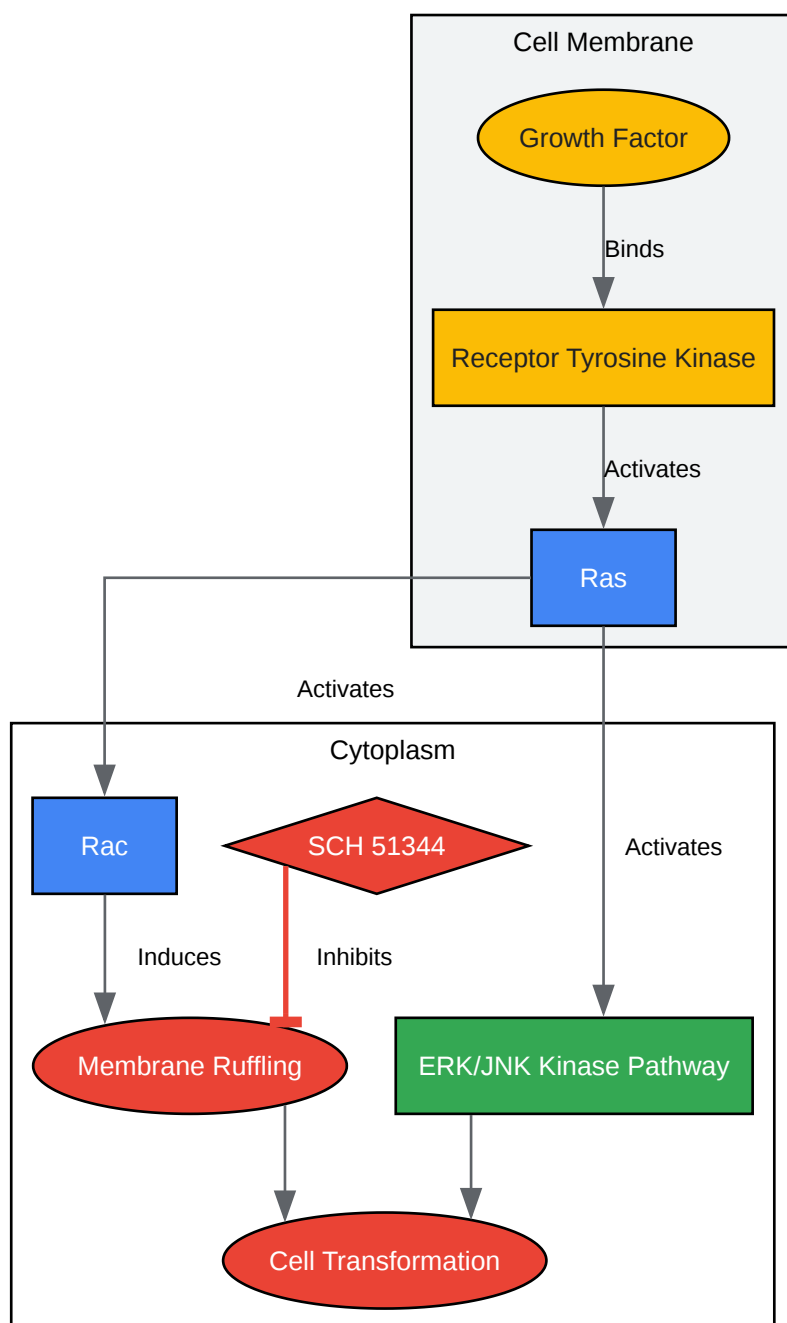
Solubility

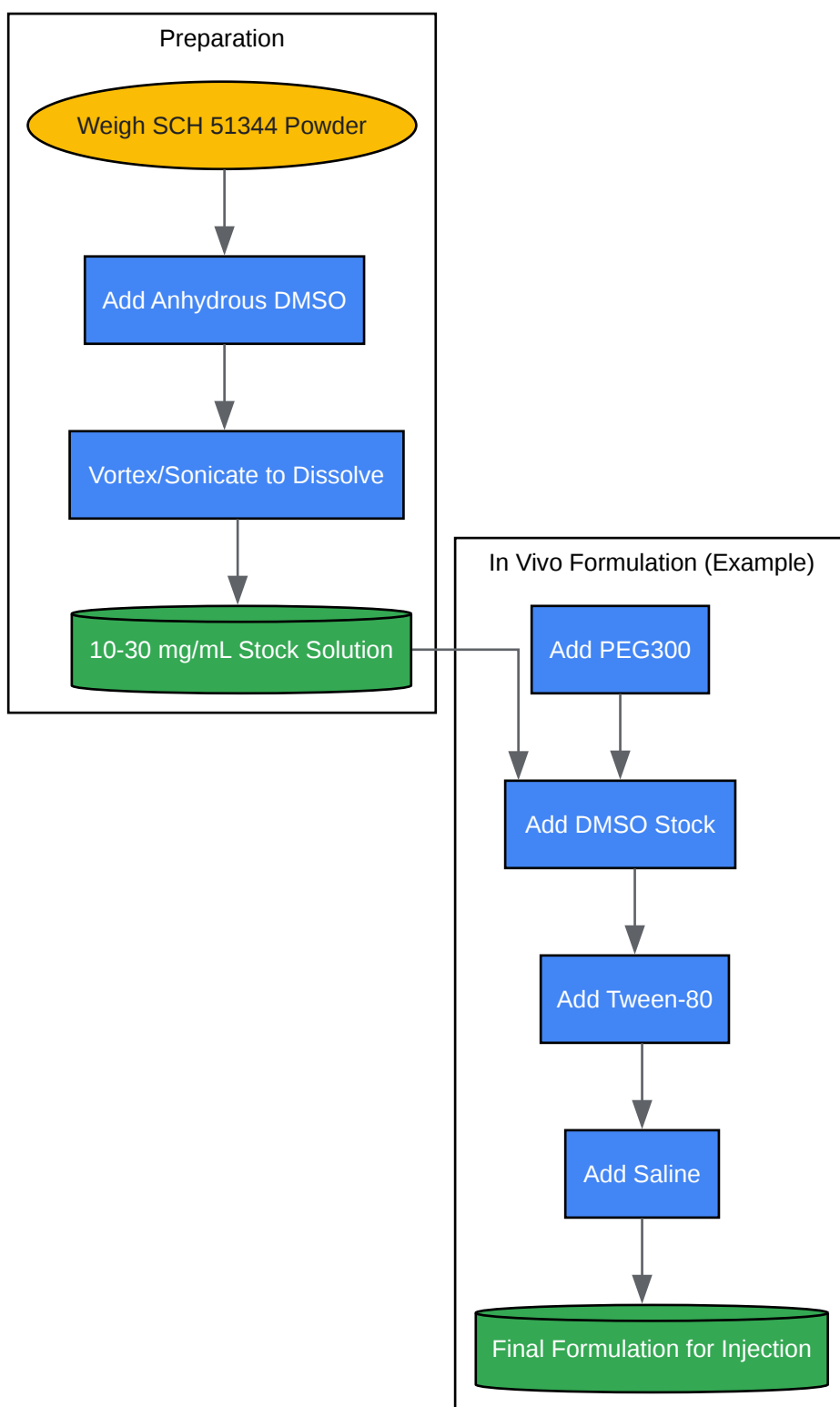
The solubility of **SCH 51344** in various solvents is a critical factor for preparing stock solutions and experimental formulations.

Solvent	Solubility	Reference
DMSO	30 mg/mL	
DMF	20 mg/mL	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	
Ethanol	0.25 mg/mL	

Signaling Pathway

SCH 51344 inhibits the Ras/Rac-mediated cell morphology pathway. The diagram below illustrates its point of intervention, acting downstream of Ras and Rac to block membrane ruffling, a key process in cell motility and transformation, without affecting the ERK/JNK kinase pathways.





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References

- 1. researchgate.net [researchgate.net]
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